

An In-depth Technical Guide to C₈H₅BrClFO₂ Isomers for Advanced Research

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Compound of Interest

Compound Name: *Methyl 2-bromo-4-chloro-6-fluorobenzoate*

CAS No.: 943975-33-5

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This technical guide provides a comprehensive overview of the properties, characteristics, and potential applications of key isomers of the chemical formula C₈H₅BrClFO₂. Designed for researchers, scientists, and professionals in drug development, this document delves into the synthesis, structural elucidation, and safety considerations of these halogenated benzoic acid derivatives. While experimental data for these specific compounds is limited in publicly accessible literature, this guide synthesizes available information, predicted data, and analogous compound behavior to provide a foundational resource for further investigation.

Introduction and Isomeric Landscape

The molecular formula C₈H₅BrClFO₂ corresponds to several constitutional isomers of methyl bromochlorofluorobenzoate. The precise arrangement of the bromine, chlorine, and fluorine atoms on the benzene ring, as well as the position of the methyl ester group, gives rise to distinct chemical entities with unique properties. This guide will focus on two prominent, commercially available isomers:

- Methyl 4-bromo-5-chloro-2-fluorobenzoate

- Methyl 5-bromo-4-chloro-2-fluorobenzoate

These compounds are of significant interest as building blocks in organic synthesis, particularly for the development of novel pharmaceutical and agrochemical agents. The presence of multiple halogen substituents allows for a diverse range of chemical modifications, making them versatile scaffolds for creating complex molecular architectures.

Physicochemical and Spectroscopic Properties

A critical aspect of utilizing any chemical compound in a research setting is a thorough understanding of its physical and spectroscopic characteristics. Due to the limited availability of experimental data for the specified isomers, the following sections provide a combination of available data, predicted values, and comparative data from structurally similar compounds.

Physical Properties

Property	Methyl 4-bromo-5-chloro-2-fluorobenzoate	Methyl 5-bromo-4-chloro-2-fluorobenzoate
Molecular Formula	C ₈ H ₅ BrClFO ₂	C ₈ H ₅ BrClFO ₂
Molecular Weight	267.48 g/mol	267.48 g/mol
CAS Number	1379366-11-6 (and others)	951884-02-9
Appearance	Predicted: Solid	Solid[1]
Melting Point	Data not available	75-77°C[1]
Boiling Point	Data not available	Data not available
Solubility	Predicted: Poor in water, soluble in organic solvents	Predicted: Poor in water, soluble in organic solvents

Spectroscopic Characterization

Experimental spectroscopic data for these specific isomers are not readily available in public databases. However, predicted data and analysis of similar compounds can provide valuable insights for characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectra of these compounds are expected to show signals in the aromatic region (typically 7.0-8.5 ppm) corresponding to the protons on the benzene ring. The chemical shifts and coupling constants will be influenced by the positions of the halogen substituents. A singlet corresponding to the methyl ester protons would be expected around 3.9 ppm.
- ^{13}C NMR: The carbon NMR spectra would display signals for the carbonyl carbon of the ester (around 160-170 ppm), the aromatic carbons (in the 110-140 ppm range, with carbons attached to halogens showing characteristic shifts), and the methoxy carbon (around 52 ppm).

Infrared (IR) Spectroscopy:

The IR spectra are expected to show characteristic absorption bands for the following functional groups:

- C=O stretching of the ester group (around 1720-1740 cm^{-1})
- C-O stretching of the ester (around 1250-1300 cm^{-1})
- C-H stretching of the aromatic ring (around 3000-3100 cm^{-1})
- C=C stretching of the aromatic ring (around 1450-1600 cm^{-1})
- C-Halogen stretching vibrations in the fingerprint region.

Mass Spectrometry (MS):

Mass spectrometric analysis would show the molecular ion peak (M^+) and characteristic isotopic patterns due to the presence of bromine and chlorine. Fragmentation patterns would likely involve the loss of the methoxy group ($-\text{OCH}_3$) and the carbonyl group ($-\text{CO}$).

Synthesis and Reactivity

Proposed Synthesis Pathway

While specific, detailed synthetic procedures for Methyl 4-bromo-5-chloro-2-fluorobenzoate and its isomer are not extensively documented in readily available literature, a plausible synthetic

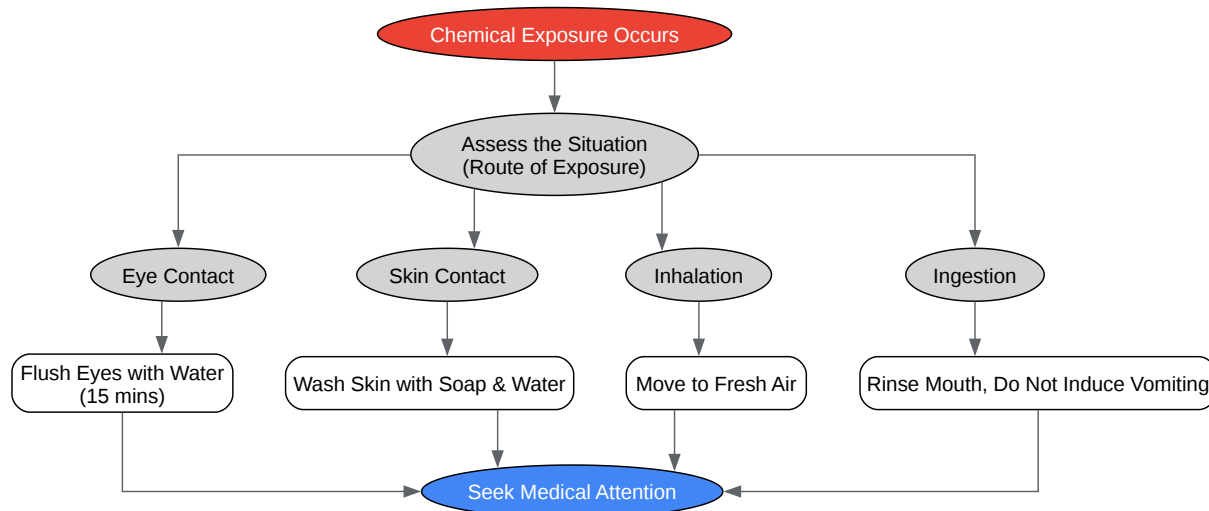
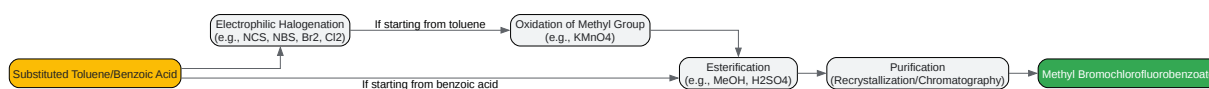
route can be devised based on established organic chemistry principles for halogenated aromatic compounds. A common approach involves the multi-step functionalization of a suitable starting material.

Experimental Protocol: A Generalized Approach to the Synthesis of Halogenated Methyl Benzoates

This protocol is a generalized procedure based on common organic synthesis techniques and should be adapted and optimized for the specific target isomer.

- **Starting Material Selection:** Begin with a commercially available, appropriately substituted toluene or benzoic acid derivative. For instance, to synthesize Methyl 4-bromo-5-chloro-2-fluorobenzoate, a potential starting material could be 2-fluoro-4-bromotoluene.
- **Halogenation:** Introduce the additional halogen substituent(s) via electrophilic aromatic substitution.
 - **Chlorination:** Use a chlorinating agent such as N-chlorosuccinimide (NCS) or chlorine gas with a Lewis acid catalyst (e.g., FeCl_3 or AlCl_3). The regioselectivity of the chlorination will be directed by the existing substituents on the ring.
 - **Bromination:** Similarly, use a brominating agent like N-bromosuccinimide (NBS) or bromine with a suitable catalyst.
- **Oxidation of the Methyl Group:** If starting from a toluene derivative, oxidize the methyl group to a carboxylic acid. A common and effective oxidizing agent for this transformation is potassium permanganate (KMnO_4) in a basic solution, followed by acidification.
- **Esterification:** Convert the resulting carboxylic acid to its methyl ester. This can be achieved through Fischer esterification, reacting the carboxylic acid with methanol in the presence of a strong acid catalyst (e.g., sulfuric acid), or by converting the carboxylic acid to an acyl chloride using thionyl chloride (SOCl_2) followed by reaction with methanol.
- **Purification:** Purify the final product using standard techniques such as recrystallization or column chromatography.

Logical Workflow for Synthesis:



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Caption: Basic emergency response workflow for chemical exposure.

Conclusion

The C₈H₅BrClFO₂ isomers, specifically Methyl 4-bromo-5-chloro-2-fluorobenzoate and Methyl 5-bromo-4-chloro-2-fluorobenzoate, represent a class of halogenated aromatic compounds with significant potential as versatile building blocks in synthetic chemistry. While a comprehensive experimental dataset for these specific molecules is not yet widely available, this guide provides a foundational understanding of their predicted properties, plausible

synthetic routes, and expected reactivity based on established chemical principles and data from analogous structures. It is anticipated that as research into these and similar compounds progresses, their utility in the development of novel pharmaceuticals, agrochemicals, and materials will become increasingly apparent. Researchers are encouraged to use this guide as a starting point for their investigations, while exercising due diligence in experimental design and safety protocols.

References

- PubChem. Methyl 4-bromo-5-chloro-2-fluorobenzoate. National Center for Biotechnology Information. [\[Link\]](#)
- Angene Chemical. methyl 5-bromo-4-chloro-2-fluorobenzoate | 951884-02-9. [\[Link\]](#)

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